

Comprehensive Disposal Protocol: 1-Methyl-5-(propan-2-yl)-1H-pyrazole

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Compound of Interest

Compound Name: 1-methyl-5-(propan-2-yl)-1H-pyrazole

CAS No.: 58442-49-2

Cat. No.: B6250788

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Part 1: Executive Summary & Immediate Directives

1-Methyl-5-(propan-2-yl)-1H-pyrazole (also known as 1-methyl-5-isopropylpyrazole) is a functionalized heterocyclic building block commonly used in pharmaceutical synthesis. While specific Safety Data Sheet (SDS) data for this exact isomer is often limited in public repositories, its structural analogs (alkyl-substituted pyrazoles) dictate a strict disposal protocol based on ignitability and potential aquatic toxicity.



Critical Prohibitions (The "Never" List)

- NEVER pour into laboratory sinks or sanitary sewer systems. Pyrazole derivatives can be toxic to aquatic life and persist in water treatment facilities.
- NEVER mix with strong oxidizing agents (e.g., nitric acid, perchlorates) or halogenated waste streams unless explicitly authorized.
- NEVER dispose of in regular trash or biohazard bags.

✓ Immediate Action Plan

- Classification: Treat as Hazardous Chemical Waste (RCRA Code D001 for Ignitability).
- Segregation: Collect in Non-Halogenated Organic Solvent waste streams.
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.

Part 2: Chemical Profile & Hazard Identification

To ensure a self-validating safety protocol, we must understand the why behind the disposal method. This compound is an organic base with a lipophilic isopropyl group, influencing its volatility and environmental fate.

Physicochemical & Hazard Summary

Property	Value / Classification	Operational Implication
Chemical Formula		Organic heterocycle
Molecular Weight	~124.19 g/mol	Moderate volatility
Physical State	Liquid (Colorless to pale yellow)	Requires leak-proof secondary containment
Predicted Flash Point	60°C - 90°C (Combustible)	High Risk: Classify as Ignitable (D001) for safety margins
Acidity/Basicity	Weak Base (~2-3 for conjugate acid)	Incompatible with strong acids and oxidizers
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H411 (Aquatic Chronic)	Requires full PPE (Nitrile gloves, goggles)

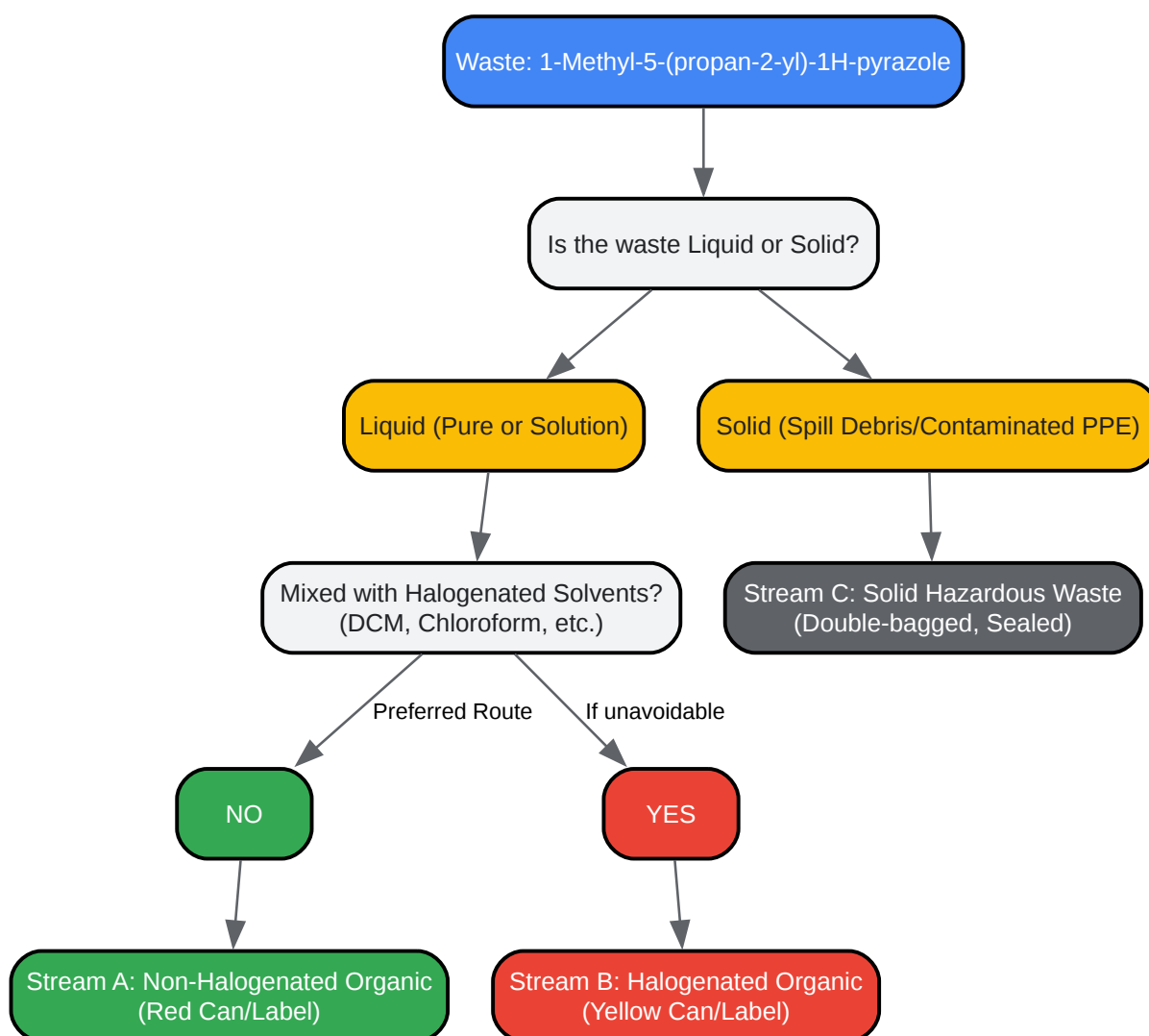
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Expert Insight: While the addition of the isopropyl group increases the boiling point compared to the parent 1-methylpyrazole (Flash Point 38°C), it is operationally safer to manage this compound under the Ignitable waste characteristic to ensure it is routed for fuel blending/incineration rather than landfilling.

Part 3: Waste Segregation Logic

Effective disposal starts with correct segregation at the bench. Mixing incompatibility groups can lead to pressure buildup or toxic gas evolution.

Diagram 1: Waste Segregation Decision Tree



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Figure 1: Decision logic for segregating **1-methyl-5-(propan-2-yl)-1H-pyrazole** waste streams.

Part 4: Step-by-Step Disposal Protocol

This protocol is designed to meet RCRA (Resource Conservation and Recovery Act) standards for "Cradle-to-Grave" management.

Phase 1: Collection & Labeling

- **Select Container:** Use a chemically compatible container. High-Density Polyethylene (HDPE) or Amber Glass are recommended. Ensure the cap has a chemically resistant liner (PTFE).

- Labeling: Apply a hazardous waste label before adding the first drop of waste.
 - Chemical Name: Write out the full name: "**1-Methyl-5-(propan-2-yl)-1H-pyrazole**". Do not use abbreviations or structural formulas alone.
 - Constituents: If in solution, list the solvent and approximate % (e.g., "**1-Methyl-5-(propan-2-yl)-1H-pyrazole** (5%) in Ethyl Acetate (95%)").
 - Hazard Checkbox: Check "Ignitable" and "Toxic/Irritant".

Phase 2: Storage (Satellite Accumulation Area)

- Secondary Containment: Place the waste bottle in a secondary tray capable of holding 110% of the volume of the largest container.
- Headspace: Leave at least 10% headspace in the bottle to allow for thermal expansion.
- Closure: Keep the container tightly closed at all times except when adding waste. Funnels must be removed immediately after use.

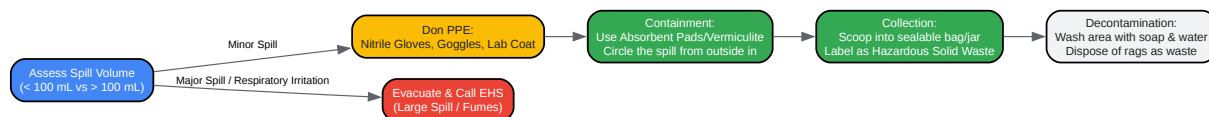
Phase 3: Final Disposal (EHS Hand-off)

- Request Pickup: Submit a waste pickup request through your institution's EHS portal.
- Waste Codes: Assign the following codes if applicable (consult local EHS):
 - D001: Ignitable (if Flash Point < 60°C or mixed with flammable solvents).
 - None (Non-RCRA Regulated): If the pure substance has a flash point > 60°C and is not specifically listed. However, best practice recommends managing as D001 due to combustibility.

Part 5: Spill Response Workflow

In the event of a spill, rapid containment is necessary to prevent environmental release.

Diagram 2: Emergency Spill Response



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Figure 2: Operational workflow for managing minor vs. major spills in the laboratory.

Part 6: Regulatory Compliance & References

Regulatory Context: Under US EPA regulations (40 CFR Part 261), waste characterization is the generator's responsibility. While **1-methyl-5-(propan-2-yl)-1H-pyrazole** is not a P-listed or U-listed acute hazardous waste, it exhibits characteristics of ignitability and aquatic toxicity that mandate regulation under the "Characteristic Waste" framework.

References:

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 573933, 1-Isopropyl-5-methyl-2-pyrazoline (Isomer Analog). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Waste Identification. Retrieved from [\[Link\]](#)
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